

Physicochemical Properties of Benzyl β -D-glucopyranoside: An In-depth Technical Guide

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Compound of Interest

Compound Name: Benzyl beta-d-glucopyranoside

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Introduction

Benzyl β -D-glucopyranoside is a glycoside composed of a glucose molecule linked to a benzyl group via a β -glycosidic bond. This compound serves as a versatile synthetic intermediate in carbohydrate chemistry, a substrate for enzymatic studies, and a building block for the development of novel therapeutic agents. A thorough understanding of its physicochemical properties is crucial for its effective application in research and drug development. This guide provides a comprehensive overview of the known physicochemical characteristics of Benzyl β -D-glucopyranoside, detailed experimental protocols for their determination, and a visual representation of a typical synthetic workflow.

Physicochemical Data

The following table summarizes the key physicochemical properties of Benzyl β -D-glucopyranoside. It is important to note that while many properties have been computationally predicted, experimental data for some parameters, such as melting and boiling points, are not readily available in the cited literature.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₈ O ₆	[1][2]
Molecular Weight	270.28 g/mol	[1][2]
Appearance	White to off-white crystalline solid	[3]
Melting Point	Not explicitly found for the title compound. A derivative, Benzyl 2,3,4-tri-O-benzyl-β-D-glucopyranoside, has a melting point of 102-106 °C.[4]	
Boiling Point	Experimental data not found.	
Solubility	Soluble in polar organic solvents (e.g., methanol, ethanol, DMSO, pyridine); less soluble in water.[3][5]	
XLogP3	-0.7	[1][2]
Hydrogen Bond Donor Count	4	[1][2]
Hydrogen Bond Acceptor Count	6	[1][2]
Rotatable Bond Count	4	[1][2]
Exact Mass	270.11033829 Da	[1][2]
Topological Polar Surface Area	99.4 Å ²	[1][2]
Specific Optical Rotation ([α] _D)	A value of -41° has been reported for related glycosides, but a specific value for Benzyl β-D-glucopyranoside was not found in the searched literature.[4]	
pKa	Experimental data not found.	

Experimental Protocols

Detailed experimental methodologies are essential for the accurate characterization of chemical compounds. The following sections outline protocols for the synthesis and determination of key physicochemical properties of Benzyl β -D-glucopyranoside.

Synthesis of Benzyl β -D-glucopyranoside

A common method for the synthesis of Benzyl β -D-glucopyranoside involves the Koenigs-Knorr reaction or a modified procedure. The following is a generalized protocol based on literature methods for glycosylation.

Materials:

- Acetobromo- α -D-glucose
- Benzyl alcohol
- Silver(I) oxide (Ag_2O) or Mercury(II) cyanide ($\text{Hg}(\text{CN})_2$)
- Drierite (anhydrous calcium sulfate)
- Anhydrous dichloromethane (DCM) or acetonitrile (CH_3CN)
- Methanol (MeOH)
- Sodium methoxide (NaOMe)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate/hexanes mixture)

Procedure:

- Glycosylation Reaction: To a stirred solution of benzyl alcohol in anhydrous DCM at room temperature under an inert atmosphere (e.g., argon), add Drierite. After stirring for 30 minutes, add acetobromo- α -D-glucose and silver(I) oxide. The reaction mixture is stirred in

the dark at room temperature for 24-48 hours. The progress of the reaction is monitored by thin-layer chromatography (TLC).

- **Work-up:** Upon completion, the reaction mixture is filtered through a pad of Celite® to remove the silver salts. The filtrate is washed successively with a saturated aqueous solution of sodium bicarbonate and brine. The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude protected product, benzyl 2,3,4,6-tetra-O-acetyl- β -D-glucopyranoside.
- **Purification of the Protected Glucoside:** The crude product is purified by silica gel column chromatography using a suitable eluent system, such as a gradient of ethyl acetate in hexanes.
- **Deacetylation (Zemplén conditions):** The purified benzyl 2,3,4,6-tetra-O-acetyl- β -D-glucopyranoside is dissolved in anhydrous methanol. A catalytic amount of sodium methoxide in methanol is added, and the mixture is stirred at room temperature. The reaction is monitored by TLC until all the starting material is consumed.
- **Final Work-up and Purification:** The reaction is neutralized with an acidic resin (e.g., Amberlite® IR-120 H⁺). The resin is filtered off, and the filtrate is concentrated under reduced pressure. The resulting residue is purified by recrystallization or silica gel chromatography to afford pure Benzyl β -D-glucopyranoside.

Determination of Melting Point

The melting point of a crystalline solid is a key indicator of its purity.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the dried, crystalline Benzyl β -D-glucopyranoside is finely powdered using a mortar and pestle.
- **Capillary Loading:** The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- **Measurement:** The capillary tube is placed in the heating block of the melting point apparatus. The temperature is raised at a rate of 10-20 °C per minute until it is about 20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded as the melting range. For a pure compound, this range should be narrow (0.5-2 °C).

Measurement of Specific Optical Rotation

Optical rotation is a critical property for chiral molecules like Benzyl β -D-glucopyranoside, confirming its stereochemical identity.

Apparatus:

- Polarimeter
- Polarimeter cell (e.g., 1 dm length)
- Volumetric flask
- Analytical balance
- Solvent (e.g., methanol or water)

Procedure:

- **Solution Preparation:** An accurately weighed sample of Benzyl β -D-glucopyranoside (c , in g/mL) is dissolved in a specific solvent in a volumetric flask.

- Instrument Calibration: The polarimeter is calibrated using a blank solution (the pure solvent).
- Measurement: The polarimeter cell is rinsed and filled with the sample solution, ensuring no air bubbles are present in the light path. The observed optical rotation (α) is measured at a specific temperature (T, usually 20 or 25 °C) and wavelength (λ , usually the sodium D-line at 589 nm).
- Calculation: The specific optical rotation $[\alpha]$ is calculated using the formula: $[\alpha]^T_\lambda = \alpha / (l \times c)$ where:
 - l is the path length of the cell in decimeters (dm).
 - c is the concentration of the solution in g/mL.

Workflow and Pathway Diagrams

To visualize the experimental process, a workflow for the synthesis and purification of Benzyl β -D-glucopyranoside is presented below. As no specific signaling pathways involving this compound have been detailed in the literature, a biochemical reaction it is involved in is also diagrammed.



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Caption: Workflow for the synthesis and purification of Benzyl β -D-glucopyranoside.



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